

Application Notes and Protocols for Visualizing 4-MeO-MiPT-Induced Neural Activity

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Compound of Interest

Compound Name: 4-Meo-mipt

CAS No.: 96096-53-6

Cat. No.: B3030822

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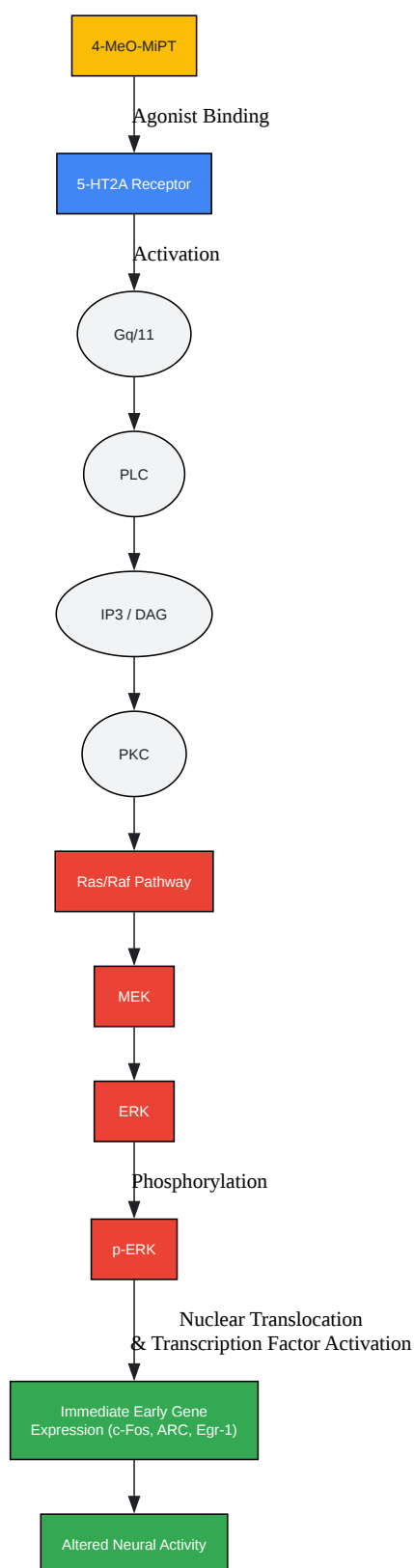
Introduction

4-methoxy-N-methyl-N-isopropyltryptamine (**4-MeO-MiPT**) is a lesser-known psychedelic tryptamine, structurally related to other classic hallucinogens. Like many psychedelics, its primary mechanism of action is believed to be agonism at the serotonin 2A (5-HT_{2A}) receptor. This interaction initiates a cascade of intracellular signaling events, leading to changes in neuronal activity and gene expression in various brain regions. Visualizing these changes is crucial for understanding the neurobiological effects of **4-MeO-MiPT** and for the development of novel therapeutics.

Immunohistochemistry (IHC) is a powerful technique to map neuronal activation by detecting the expression of immediate early genes (IEGs), such as c-Fos, ARC, and Egr-1. These genes are rapidly and transiently expressed in response to neuronal stimulation, serving as markers of recent neural activity.^{[1][2]} Additionally, examining the phosphorylation of downstream signaling proteins like ERK (p-ERK) can provide insights into the specific pathways engaged by **4-MeO-MiPT**.^{[3][4]}

These application notes provide detailed protocols for the immunohistochemical detection of c-Fos, ARC, and p-ERK in rodent brain tissue following the administration of **4-MeO-MiPT**.

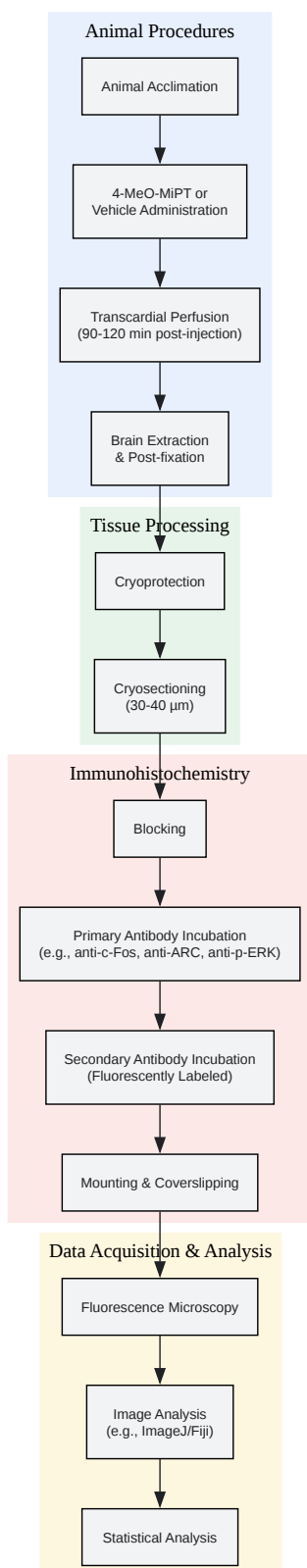
Signaling Pathway of 4-MeO-MiPT-Induced Neural Activity



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Caption: Proposed signaling cascade of **4-MeO-MiPT**.

Experimental Workflow



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- 2. Frontiers | Immediate Early Genes, Memory and Psychiatric Disorders: Focus on c-Fos, Egr1 and Arc [frontiersin.org]
- 3. researchgate.net [researchgate.net]
- 4. Mechanisms of 5-hydroxytryptamine(2A) receptor activation of the mitogen-activated protein kinase pathway in vascular smooth muscle - PubMed [pubmed.ncbi.nlm.nih.gov]
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